

Application Notes: Detection of Apoptosis Using an Annexin V-FITC Assay

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Compound of Interest

Compound Name: **GKK1032B**

Cat. No.: **B10783431**

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Introduction

Apoptosis, or programmed cell death, is a crucial physiological process for tissue homeostasis, development, and immune regulation. A key hallmark of early-stage apoptosis is the translocation of phosphatidylserine (PS), a phospholipid, from the inner leaflet of the plasma membrane to the outer leaflet.^[1] This exposure of PS on the cell's exterior serves as an "eat-me" signal for phagocytes.^[2]

The Annexin V assay is a widely used method for detecting this early apoptotic event. Annexin V is a 35-36 kDa, calcium-dependent protein that has a high affinity for PS.^{[1][3]} By conjugating Annexin V to a fluorophore like fluorescein isothiocyanate (FITC), apoptotic cells can be identified via fluorescence microscopy or flow cytometry.^{[3][4]}

To distinguish between different stages of cell death, Propidium Iodide (PI) is often used as a counterstain.^[3] PI is a fluorescent nucleic acid intercalating agent that cannot cross the intact membrane of live or early apoptotic cells. It can only enter late-stage apoptotic and necrotic cells where membrane integrity is compromised.^[5]

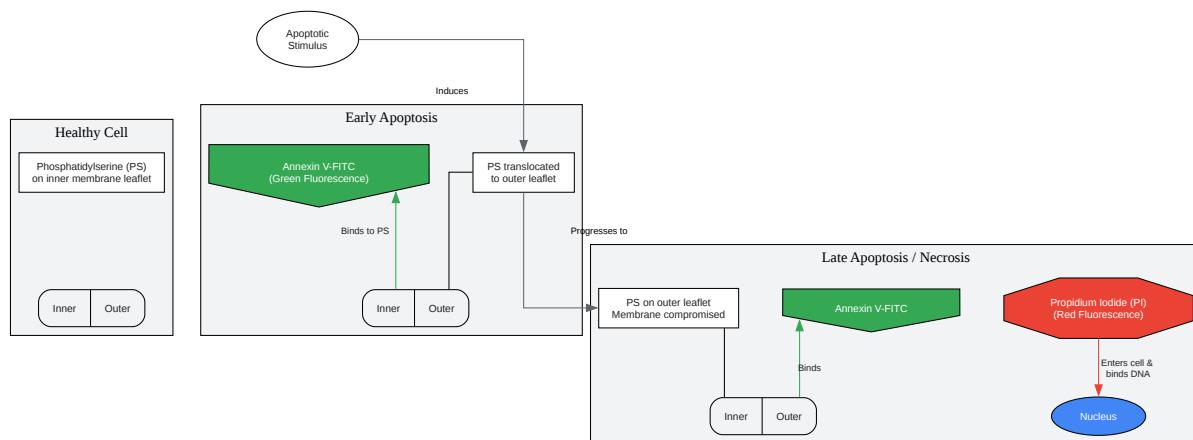
This allows for the differentiation of cell populations:

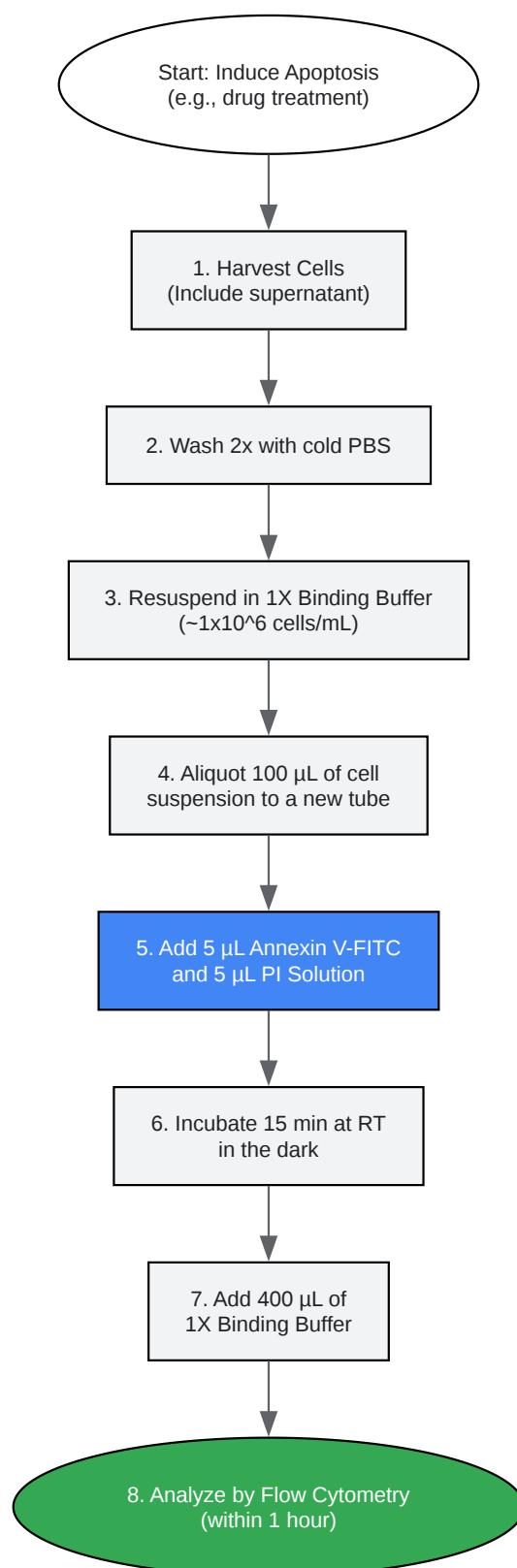
- Live cells: Annexin V-negative and PI-negative (Annexin V-/PI-).
- Early apoptotic cells: Annexin V-positive and PI-negative (Annexin V+/PI-).[2]
- Late apoptotic/necrotic cells: Annexin V-positive and PI-positive (Annexin V+/PI+).[2]
- Necrotic cells: Annexin V-negative and PI-positive (Annexin V-/PI+).[2]

Principle of the Test

During the initial phases of apoptosis, the cell membrane's asymmetry is lost, leading to the exposure of PS on the outer surface. FITC-labeled Annexin V binds to these exposed PS residues in the presence of calcium ions (Ca^{2+}).[2] Simultaneous staining with PI, which stains the nuclear DNA of cells with compromised membranes, allows for the discrimination between viable, early apoptotic, late apoptotic, and necrotic cells.[3] The analysis is typically performed using a flow cytometer, which provides a quantitative measurement of the percentage of cells in each state.[2]

Signaling Pathway and Detection Mechanism



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